

"Methyl N-acetyl-L-tryptophanate CAS number and molecular weight"

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Compound of Interest

Compound Name: *Methyl N-acetyl-L-tryptophanate*

Cat. No.: *B556379*

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Technical Guide: Methyl N-acetyl-L-tryptophanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl N-acetyl-L-tryptophanate**, a derivative of the essential amino acid L-tryptophan. This document details its physicochemical properties, synthesis, and potential applications, with a focus on experimental protocols and relevant biological pathways.

Compound Identification and Properties

Methyl N-acetyl-L-tryptophanate is an N-acetylated and C-terminally methylated form of L-tryptophan. These modifications alter its chemical properties, such as hydrophobicity, which can influence its biological activity and experimental utility.

Table 1: Physicochemical Properties of **Methyl N-acetyl-L-tryptophanate**

Property	Value	References
CAS Number	2824-57-9	[1] [2]
Molecular Formula	C ₁₄ H ₁₆ N ₂ O ₃	[2] [3]
Molecular Weight	260.29 g/mol	[2] [4] [5] [6]
IUPAC Name	methyl (2S)-2-acetamido-3-(1H-indol-3-yl)propanoate	[3] [4]
Synonyms	Ac-Trp-OMe, N-Acetyl-L-tryptophan Methyl Ester	[1] [7]
Appearance	White to off-white powder	[3]
Purity	>98.0% (HPLC)	[1]
Melting Point	154.0 to 158.0 °C	[1]
Storage	Room Temperature	[3]

Synthesis of Methyl N-acetyl-L-tryptophanate

The synthesis of **Methyl N-acetyl-L-tryptophanate** can be achieved through a two-step process starting from L-tryptophan. The first step involves the esterification of the carboxylic acid group, followed by the acetylation of the α -amino group.

Experimental Protocol: Two-Step Synthesis

Step 1: Synthesis of L-Tryptophan Methyl Ester Hydrochloride

This procedure is based on the Fischer-Speier esterification method.

- Materials:

- L-Tryptophan
- Anhydrous Methanol (MeOH)
- Thionyl chloride (SOCl₂) or Hydrogen Chloride (HCl) gas

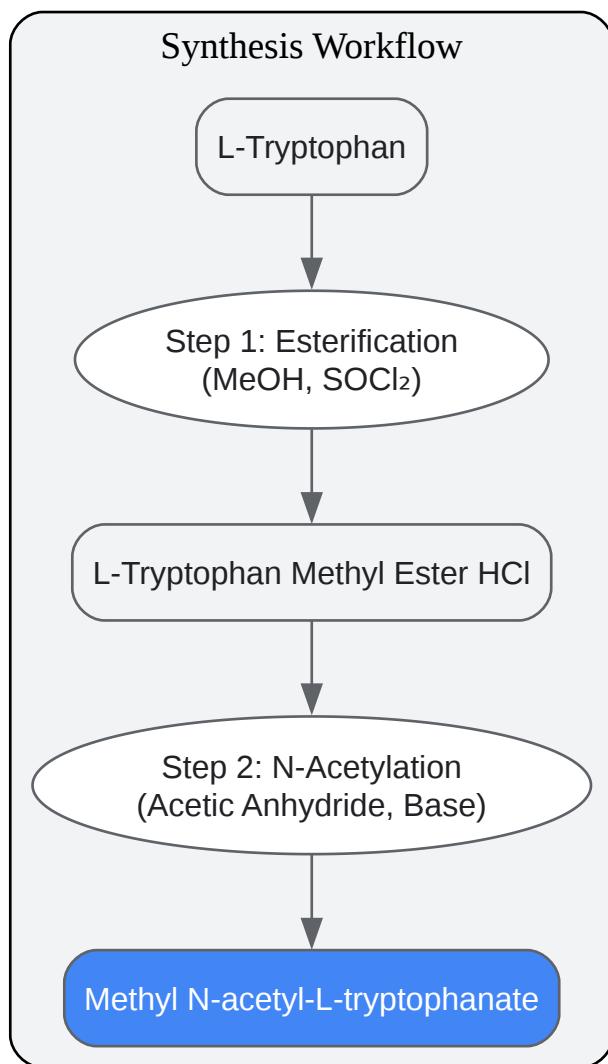
- Round-bottom flask with magnetic stirrer
- Ice bath
- Rotary evaporator
- Methodology:
 - Suspend L-Tryptophan in anhydrous methanol in a round-bottom flask at 0°C in an ice bath.
 - Slowly add thionyl chloride dropwise to the suspension with constant stirring. This in situ generates HCl, which catalyzes the esterification.
 - Allow the reaction mixture to warm to room temperature and then reflux until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).
 - Upon completion, remove the solvent under reduced pressure using a rotary evaporator to yield the crude L-Tryptophan methyl ester hydrochloride.
 - The crude product can be purified by recrystallization.

Step 2: N-Acetylation of L-Tryptophan Methyl Ester

This procedure utilizes acetic anhydride for the acetylation of the amino group.

- Materials:
 - L-Tryptophan Methyl Ester Hydrochloride
 - Acetic anhydride
 - A suitable base (e.g., triethylamine or sodium acetate)
 - Anhydrous solvent (e.g., dichloromethane or pyridine)
 - Round-bottom flask with magnetic stirrer
- Methodology:

- Dissolve L-Tryptophan methyl ester hydrochloride in the chosen anhydrous solvent.
- Add the base to neutralize the hydrochloride and liberate the free amine.
- Cool the solution to 0°C and add acetic anhydride dropwise with stirring.
- Allow the reaction to proceed at room temperature until completion, monitored by TLC.
- Upon completion, the reaction mixture is worked up by washing with aqueous solutions to remove excess reagents and byproducts.
- The organic layer is dried, and the solvent is evaporated to yield **Methyl N-acetyl-L-tryptophanate**.
- Further purification can be achieved by column chromatography or recrystallization.



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A high-level workflow for the two-step synthesis of **Methyl N-acetyl-L-tryptophanate**.

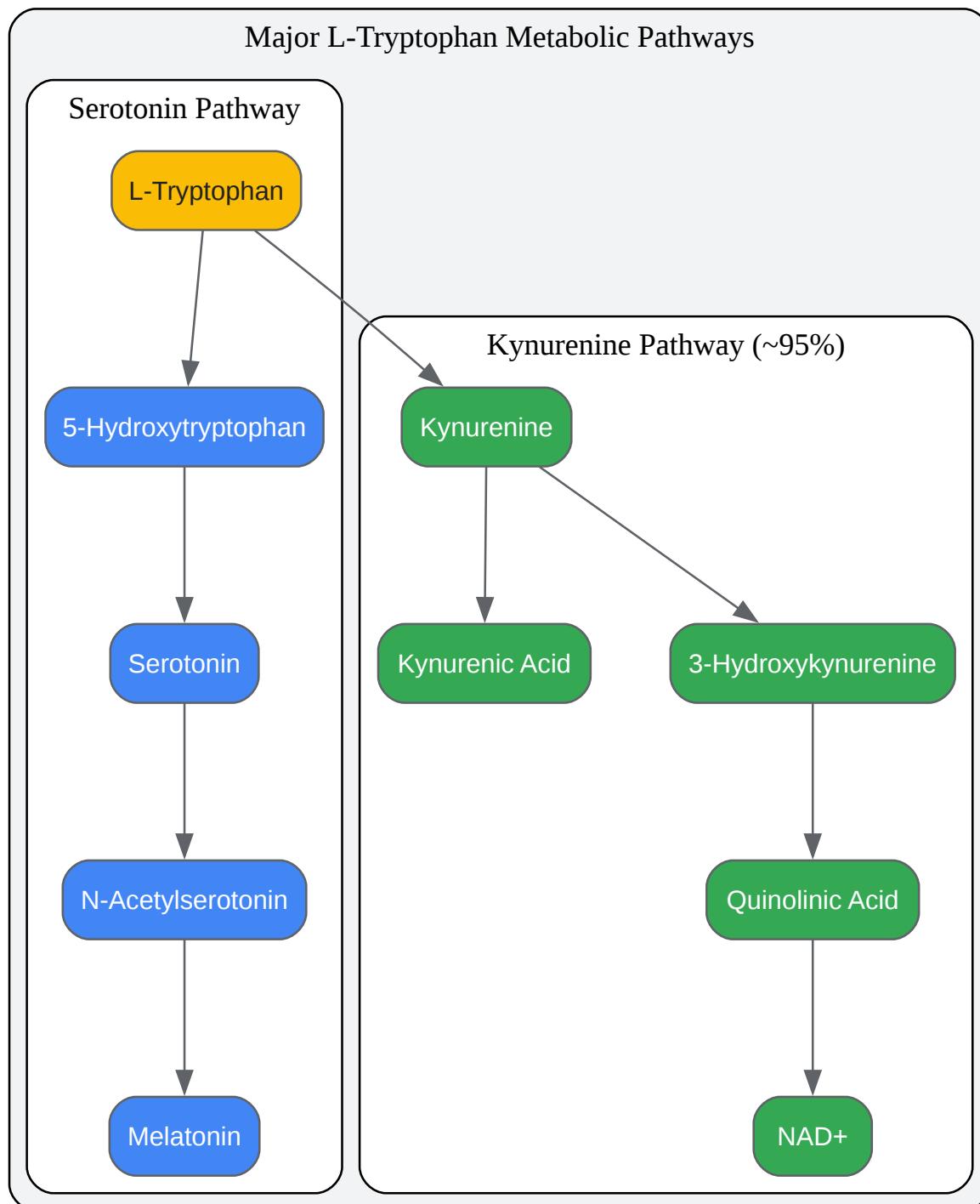
Biological Context and Applications

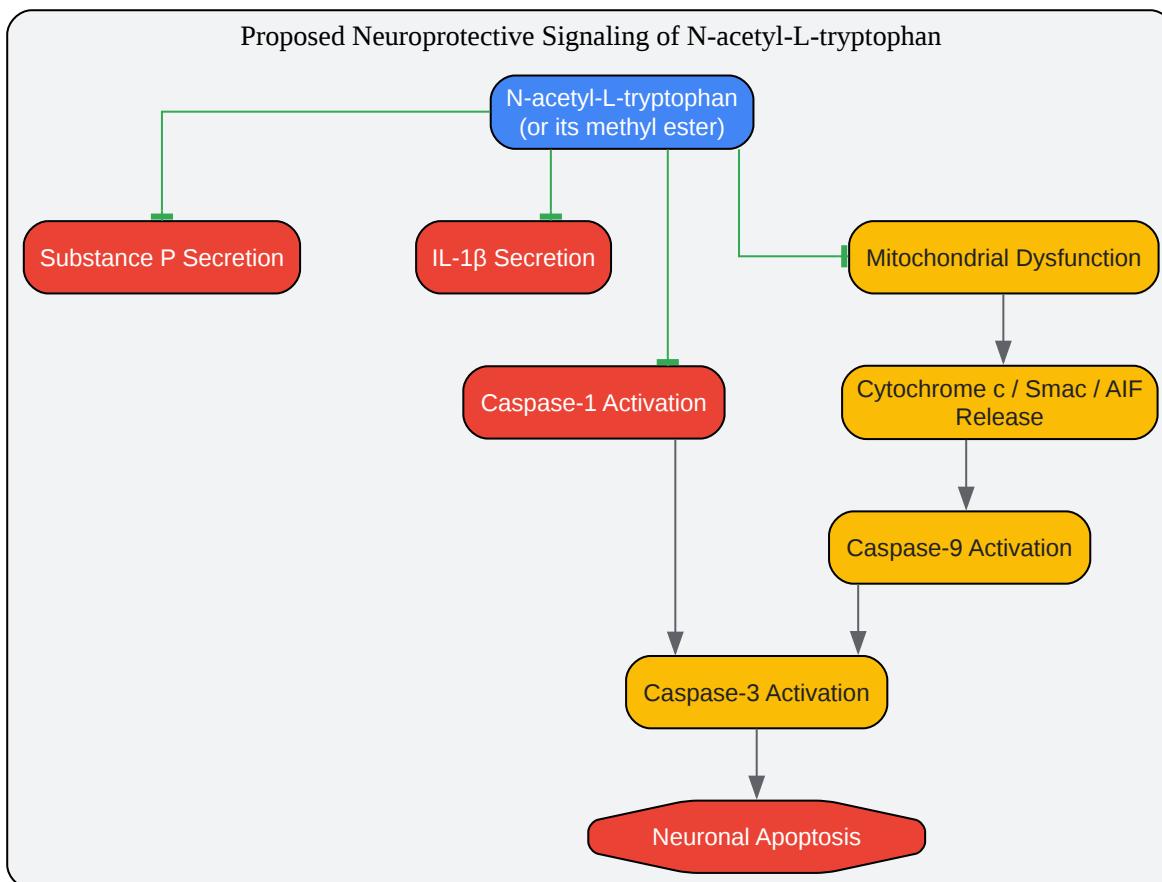
Methyl N-acetyl-L-tryptophanate and its parent compound, N-acetyl-L-tryptophan, are of significant interest in biomedical research due to their relationship with L-tryptophan metabolism and potential therapeutic activities.

L-Tryptophan Metabolic Pathways

L-tryptophan is an essential amino acid that is metabolized through several key pathways, primarily the kynurenine and serotonin pathways. These pathways produce a variety of

bioactive molecules that are crucial for normal physiological function.





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